

How to solve filler agglomeration issues with Lica 38

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Compound of Interest

Compound Name: *Lica 38*

Cat. No.: *B15806110*

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Technical Support Center: Lica 38 Applications

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Lica 38** to address filler agglomeration in polymer composites.

Frequently Asked Questions (FAQs)

Q1: What is **Lica 38** and how does it prevent filler agglomeration?

A1: **Lica 38** is a neoalkoxy titanate coupling agent. It acts as a molecular bridge at the interface between an inorganic filler and an organic polymer matrix.^[1] By reacting with free protons on the filler surface, **Lica 38** forms a monomolecular layer that makes the filler more compatible with the polymer, reducing inter-particle attractions (van der Waals forces) that lead to agglomeration.^[1] This improved dispersion enhances the mechanical and rheological properties of the composite material.^[1]

Q2: What types of fillers and polymers is **Lica 38** compatible with?

A2: Titanate coupling agents like **Lica 38** are effective with a wide range of inorganic fillers, including calcium carbonate (CaCO₃), barium sulfate, silicas, metal oxides, and carbon black. [1] They are broadly compatible with thermoplastic and thermosetting polymers such as polypropylene (PP), polyethylene (PE), and polyesters. The effectiveness of **Lica 38** is due to its ability to react with surface protons, making it suitable for fillers that may not have abundant hydroxyl groups for silane coupling agents to react with.

Q3: What is the recommended dosage of **Lica 38**?

A3: The optimal dosage of **Lica 38** typically ranges from 0.2% to 2.0% by weight of the filler. The exact amount depends on the filler's specific surface area, particle size, and the desired properties of the final composite. It is crucial to determine the optimal dosage through experimentation, as excessive amounts of the coupling agent can negatively impact the material's properties.

Q4: Can **Lica 38** be used with fillers that have high moisture content?

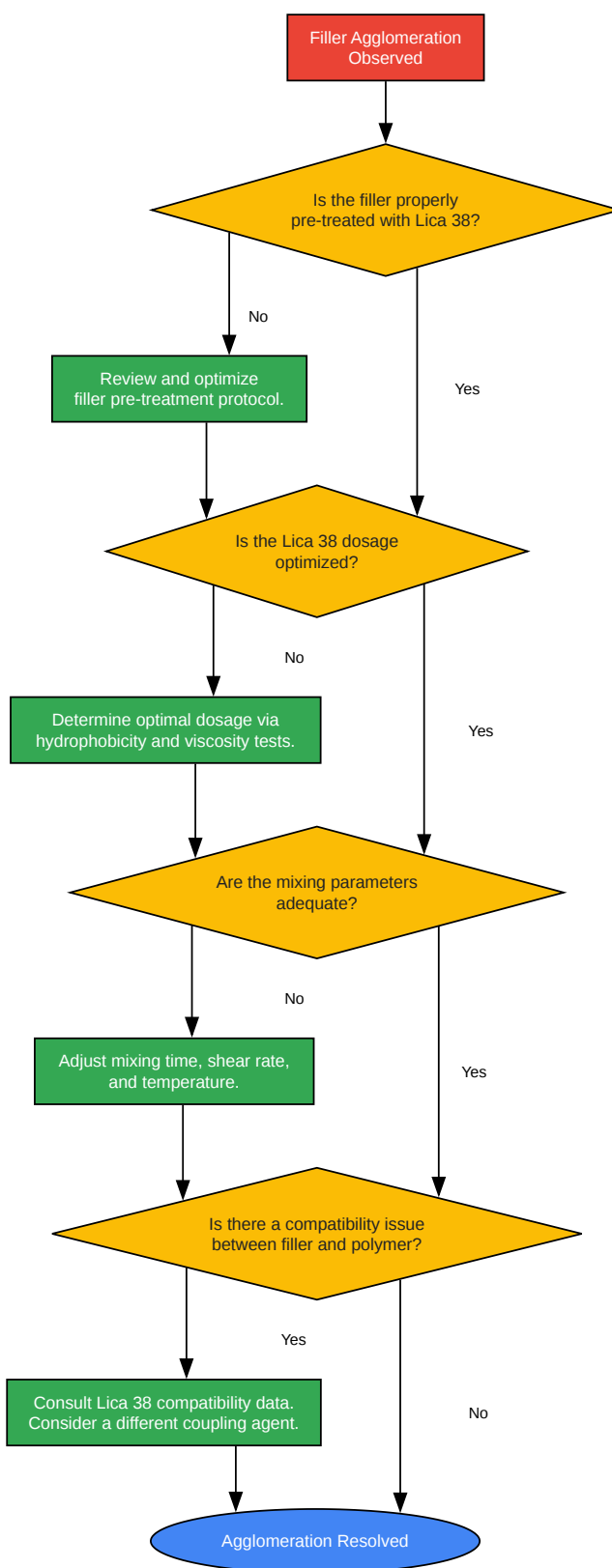
A4: For fillers with high moisture content, a pyrophosphate-type titanate coupling agent is generally recommended. While **Lica 38**, a neoalkoxy titanate, offers better thermal stability, it is advisable to pre-dry the fillers to minimize moisture, which can interfere with the coupling reaction.

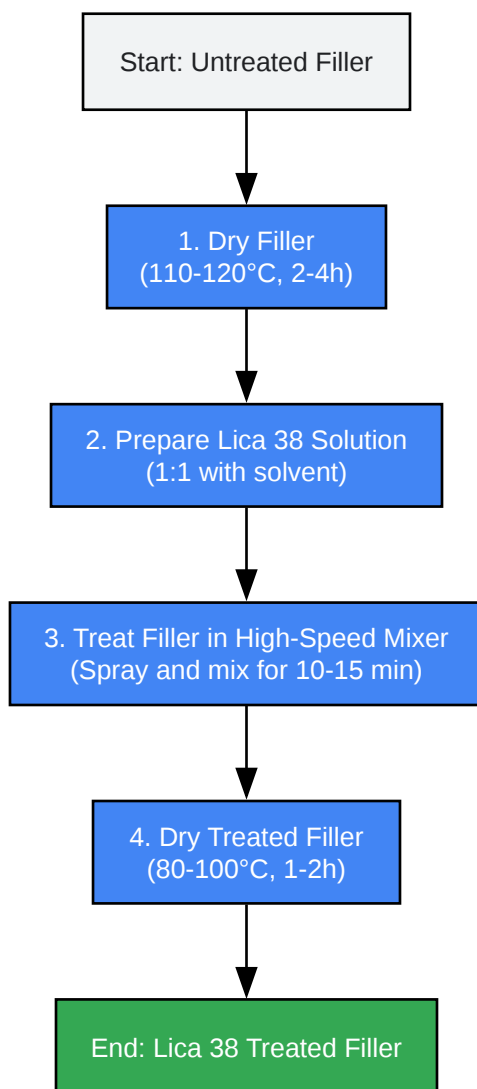
Troubleshooting Guide: Filler Agglomeration

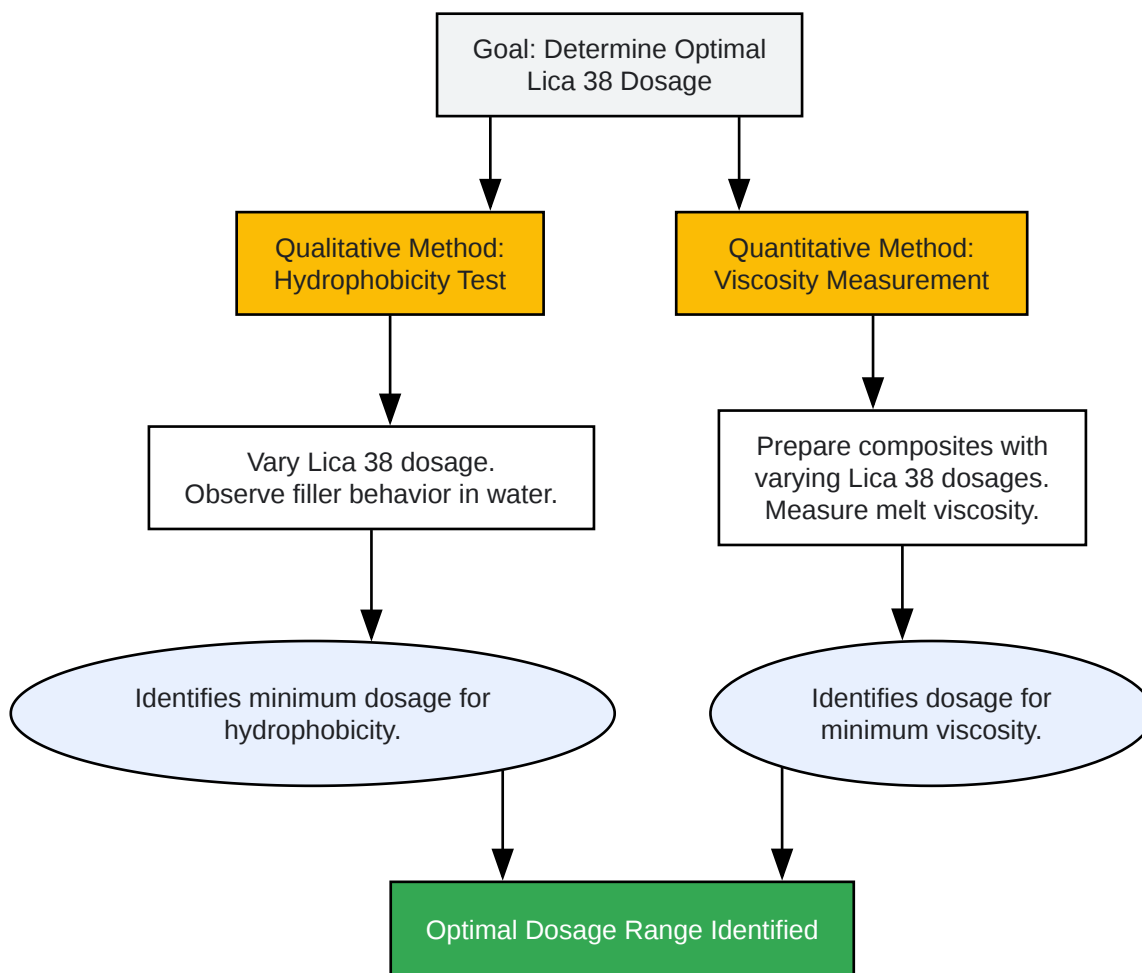
This guide addresses common issues of filler agglomeration when using **Lica 38** and provides systematic solutions.

Problem: Visible filler agglomerates in the final composite.

Diagram: Troubleshooting Workflow for Filler Agglomeration







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References

- 1. Titanate Coupling Agent LICA 38 (CAS No. 103432-54-8), CasNo.103432-54-8 Nanjing Capatue Chemical Co., Ltd China (Mainland) [capatue.lookchem.com]
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